

CAS number 627-50-9 chemical information and safety

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl vinyl sulfide

Cat. No.: B1216831

[Get Quote](#)

A comprehensive technical guide on **Ethyl Vinyl Sulfide** (CAS 627-50-9), designed for researchers, scientists, and professionals in drug development. This document provides in-depth chemical information, safety protocols, and details on its biological activity.

Chemical Information

Ethyl vinyl sulfide, identified by CAS number 627-50-9, is an organosulfur compound with significant applications in organic synthesis and potential implications in biochemical research.

Structure and Identification:

- IUPAC Name: (Ethylsulfanyl)ethene
- Synonyms: (Ethylthio)ethene, Ethene, (ethylthio)-, Ethyl vinyl thioether, Ethylsulfanylethene, Ethylvinylsulfide, NSC 90866, Sulfide, ethyl vinyl, Vinyl ethyl sulfide
- Molecular Formula: C₄H₈S
- Molecular Weight: 88.17 g/mol
- SMILES: CCSC=C
- InChI Key: AFGACPRTZOCNIW-UHFFFAOYSA-N

Physicochemical Properties:

The following table summarizes the key physicochemical properties of **ethyl vinyl sulfide**.

Property	Value	Reference
Appearance	Colorless to pale yellow liquid	
Odor	Distinctive	
Boiling Point	91-92 °C (at 760 mmHg)	
Density	0.869 g/mL (at 25 °C)	
Flash Point	-6 °C (closed cup)	
Refractive Index	1.478 (at 20 °C)	
Vapor Pressure	46.8 mmHg (at 25 °C, est.)	
logP (o/w)	2.407 (est.)	

Safety and Handling

Ethyl vinyl sulfide is a highly flammable liquid and requires careful handling in a laboratory or industrial setting.

Hazard Classification:

- GHS Classification: Flammable Liquid, Category 2
- Hazard Statements: H225: Highly flammable liquid and vapor
- Signal Word: Danger

Precautionary Measures and Personal Protective Equipment (PPE):

Precaution	Description	Reference
Handling	Keep away from heat, sparks, open flames, and hot surfaces. No smoking. Use explosion-proof electrical/ventilating/lighting equipment. Take precautionary measures against static discharge. Avoid breathing vapors, mist, or gas.	
Storage	Store in a cool, well-ventilated place. Keep container tightly closed in a dry place.	
Eye/Face Protection	Wear safety glasses with side-shields or goggles.	
Skin Protection	Wear protective gloves and clothing.	
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA approved respirator.	

First Aid Measures:

- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.
- Skin Contact: Wash skin with soap and water.
- Eye Contact: Wash with plenty of water.
- Ingestion: Clean mouth with water. Never give anything by mouth to an unconscious person.

Experimental Protocols

Synthesis of **Ethyl Vinyl Sulfide**:

A common method for the synthesis of vinyl sulfides is through the cross-coupling of a thiol with a vinyl halide. The following is a generalized protocol based on copper-catalyzed reactions.

Materials:

- Ethanethiol
- Vinyl bromide or vinyl chloride
- Copper(I) iodide (CuI)
- Potassium phosphate tribasic (K₃PO₄)
- Anhydrous, degassed solvent (e.g., DMF or DMSO)

Procedure:

- To a dry reaction flask under an inert atmosphere (e.g., nitrogen or argon), add CuI and K₃PO₄.
- Add the anhydrous, degassed solvent to the flask.
- Add ethanethiol to the reaction mixture.
- Slowly bubble vinyl bromide or vinyl chloride gas through the solution, or add a solution of the vinyl halide.
- Heat the reaction mixture to the desired temperature (e.g., 80-100 °C) and monitor the reaction progress by GC-MS or TLC.
- Upon completion, cool the reaction to room temperature and quench with water.
- Extract the product with an organic solvent (e.g., diethyl ether or ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.

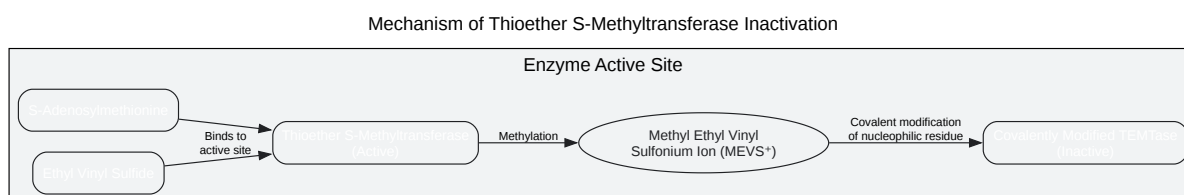
- Purify the crude product by fractional distillation to obtain pure **ethyl vinyl sulfide**.

Biological Activity and Signaling Pathways

Ethyl vinyl sulfide is a known substrate and suicide inactivator of the enzyme Thioether S-methyltransferase (TEMase). This enzyme plays a role in the metabolism of various sulfur- and selenium-containing compounds.

Mechanism of Thioether S-Methyltransferase Inactivation:

Ethyl vinyl sulfide is methylated by TEMase in the presence of the cofactor S-adenosylmethionine (SAM), forming a reactive methyl ethyl vinyl sulfonium ion (MEVS⁺). This intermediate then covalently modifies a nucleophilic residue in the active site of the enzyme, leading to its irreversible inactivation.



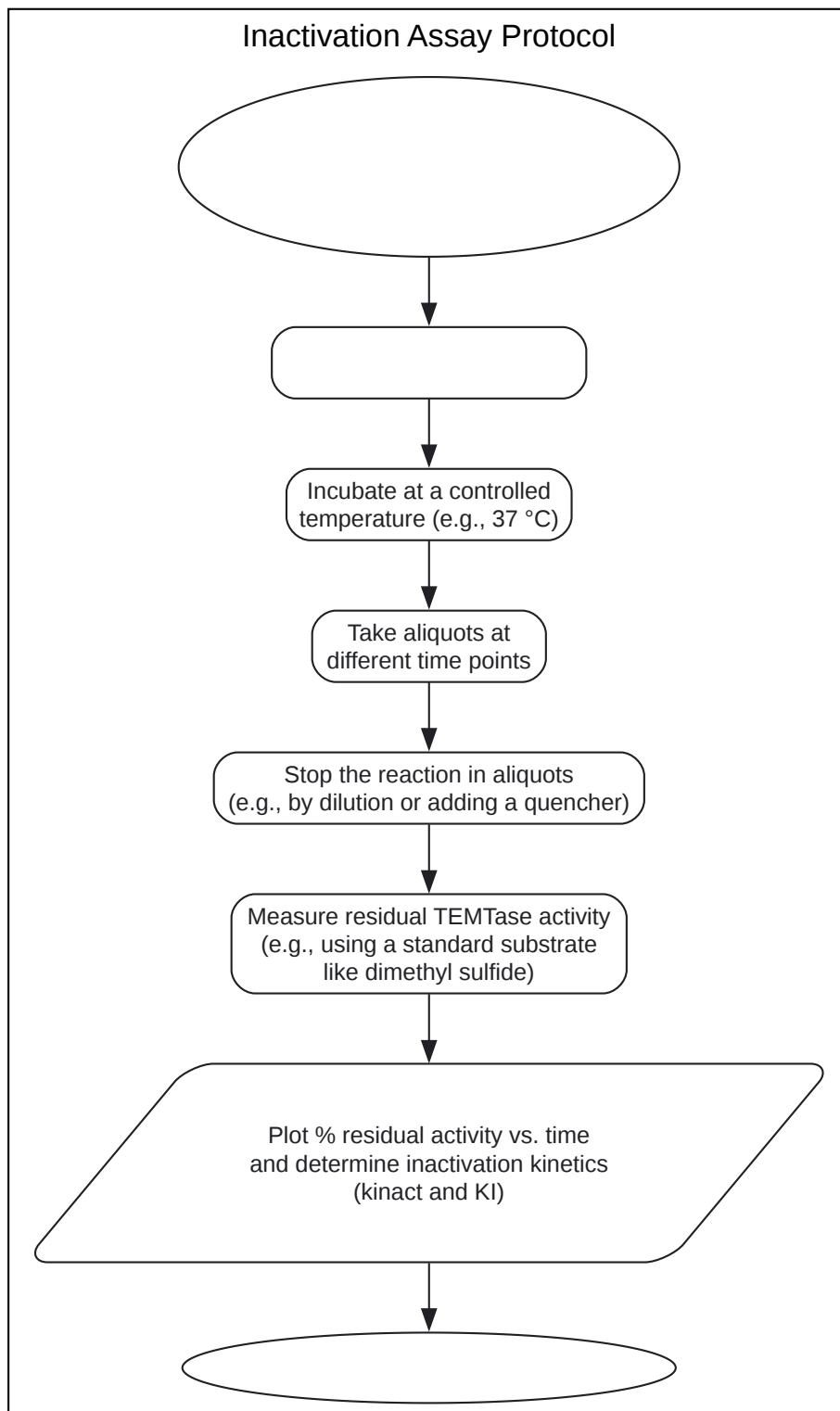
[Click to download full resolution via product page](#)

Caption: Proposed mechanism for the suicide inactivation of Thioether S-Methyltransferase by **Ethyl Vinyl Sulfide**.

Experimental Workflow for Enzyme Inactivation Assay:

The following diagram outlines a typical workflow to study the inactivation of Thioether S-methyltransferase by **ethyl vinyl sulfide**.

Experimental Workflow: TEMTase Inactivation Assay



[Click to download full resolution via product page](#)

Caption: A generalized experimental workflow for studying the kinetics of Thioether S-Methyltransferase inactivation by **Ethyl Vinyl Sulfide**.

Quantitative Data Summary

Toxicity and Safety Data:

Parameter	Value	Reference
Acute Toxicity (Oral LD50)	Data not available	
Acute Toxicity (Dermal LD50)	Data not available	
Acute Toxicity (Inhalation LC50)	Data not available	
Skin Corrosion/Irritation	May cause skin irritation	
Respiratory Irritation	May cause respiratory system irritation	
WGK (Germany)	3 (highly hazardous to water)	

Enzyme Inhibition Data:

The inactivation of thioether S-methyltransferase by **ethyl vinyl sulfide** has been characterized by the following kinetic parameters.

Parameter	Value
k_inact	0.05 min ⁻¹
K_I	0.275 mM
Partition Ratio	100 (1 inactivation event per 100 turnovers)

- To cite this document: BenchChem. [CAS number 627-50-9 chemical information and safety]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1216831#cas-number-627-50-9-chemical-information-and-safety>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com